

# An In-depth Technical Guide to 3-Methylhexyl Acetate

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 3-Methylhexyl Acetate

CAS No.: 50373-54-1

Cat. No.: B1417962

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This guide provides a comprehensive technical overview of **3-Methylhexyl Acetate**, a significant ester in the fields of flavor, fragrance, and chemical synthesis. It is intended for researchers, scientists, and professionals in drug development and related industries, offering in-depth insights into its molecular characteristics, synthesis, applications, and safety protocols.

## Introduction and Core Concepts

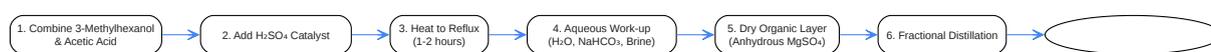
**3-Methylhexyl Acetate** (CAS No. 50373-54-1) is an organic compound classified as an ester of acetic acid and 3-methylhexanol.[1][2] It is a colorless liquid recognized for its characteristic fruity aroma, which has led to its widespread use in the food and cosmetic industries.[1][2] Structurally, it features a six-carbon chain with a methyl group at the third position, a key feature influencing its distinct sensory properties.[2] This guide delves into the fundamental chemical and physical properties of **3-Methylhexyl Acetate**, providing a robust foundation for its application and handling in a laboratory and industrial setting.

## Molecular and Physicochemical Profile

A thorough understanding of the molecular and physicochemical properties of **3-Methylhexyl Acetate** is paramount for its effective application. These properties dictate its behavior in various matrices and are crucial for formulation, quality control, and safety assessments.

## Chemical Structure and Isomerism

The molecular formula for **3-Methylhexyl Acetate** is  $C_9H_{18}O_2$ .<sup>[1][3][4]</sup> The presence of a chiral center at the third carbon atom of the hexyl chain means that **3-Methylhexyl Acetate** can exist as two enantiomers: (R)-**3-methylhexyl acetate** and (S)-**3-methylhexyl acetate**. The stereochemistry can influence the biological activity and sensory properties of the molecule.



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## Sources

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)